

Application Notes and Protocols for Assessing Zilvetrigine Activity

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Compound of Interest

Compound Name: Zilvetrigine
CAS No.: 3002072-52-5
Cat. No.: B15584049

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Zilvetrigine is identified as a sodium channel blocker with potential analgesic applications. Voltage-gated sodium channels (Navs) are critical for the initiation and propagation of action potentials in excitable cells, including neurons. Dysregulation of sodium channel activity is implicated in various pathological conditions, particularly chronic pain. Therefore, developing robust assays to characterize the activity and selectivity of sodium channel modulators like **Zilvetrigine** is paramount for preclinical drug development.

These application notes provide detailed protocols for key assays to characterize the pharmacological profile of **Zilvetrigine**, including its potency, selectivity, and mechanism of action on voltage-gated sodium channels. The protocols are designed to guide researchers in generating reliable and reproducible data for drug development decision-making.

Electrophysiological Assessment of Zilvetrigine Activity

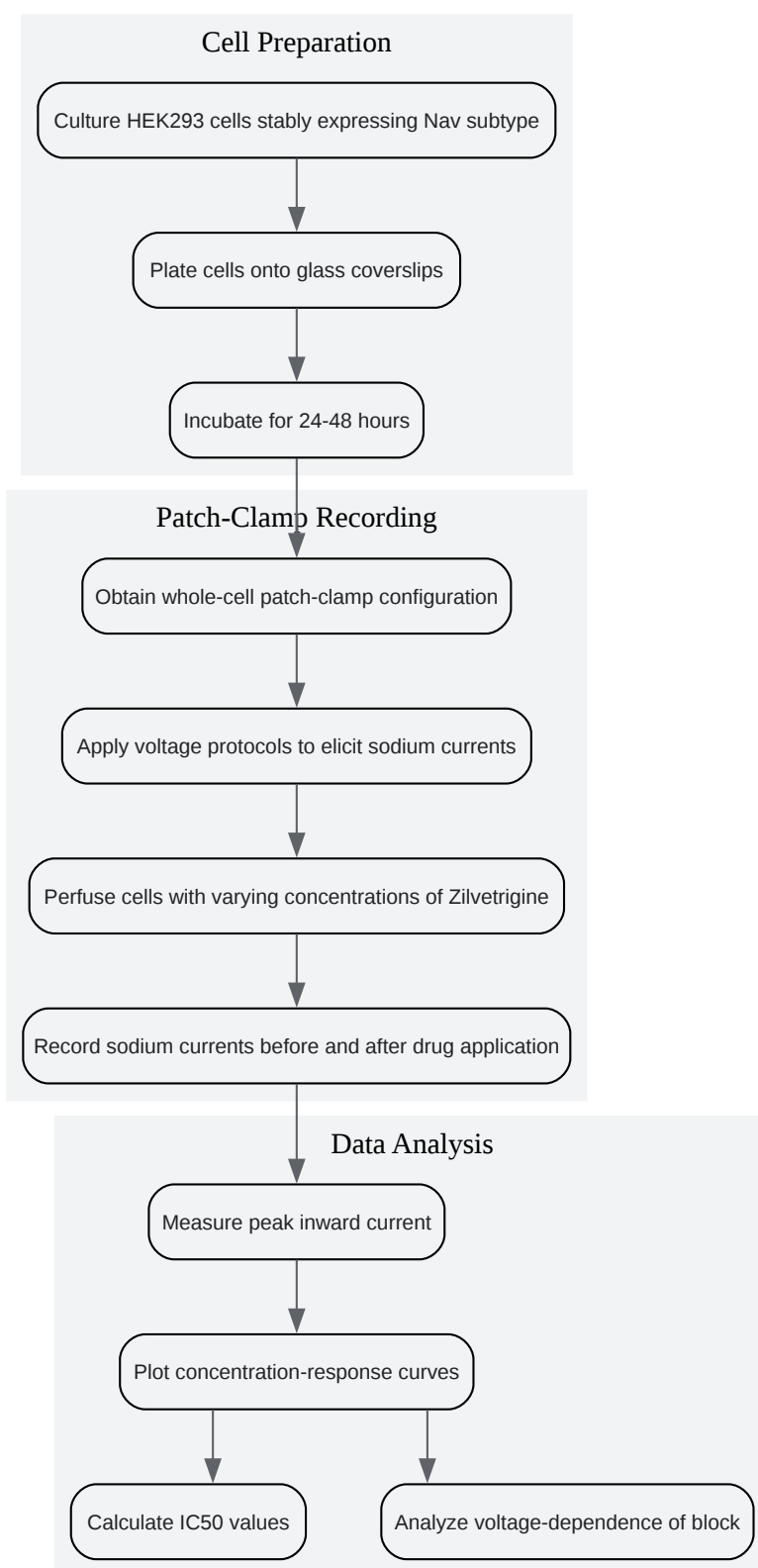
Electrophysiology, particularly the patch-clamp technique, is the gold standard for characterizing the effects of compounds on ion channels. It provides high-resolution data on channel function, including the kinetics of channel gating and blockade.

Manual and Automated Patch-Clamp Electrophysiology

This protocol describes whole-cell voltage-clamp recordings to assess the inhibitory activity of **Zilvetrigine** on various sodium channel subtypes (e.g., Nav1.1-Nav1.9) heterologously expressed in mammalian cell lines (e.g., HEK293 or CHO cells).

Objective: To determine the potency (IC50) and mechanism of **Zilvetrigine**'s inhibition of voltage-gated sodium channels. This includes assessing its state-dependence (affinity for resting, open, and inactivated states of the channel).

Experimental Workflow Diagram:



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Caption: Workflow for Patch-Clamp Electrophysiology.

Protocol:

- Cell Culture:
 - Culture HEK293 cells stably expressing the human Nav subtype of interest (e.g., Nav1.7, Nav1.8) in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% fetal bovine serum, 1% penicillin-streptomycin, and a selection antibiotic (e.g., G418).
 - Maintain cells at 37°C in a humidified atmosphere of 5% CO₂.
 - For recording, plate cells onto 12-mm glass coverslips and allow them to grow for 24-48 hours.
- Solutions:
 - External Solution (in mM): 140 NaCl, 5 KCl, 2 CaCl₂, 1 MgCl₂, 10 HEPES, 10 Glucose (pH adjusted to 7.4 with NaOH).
 - Internal Solution (in mM): 140 CsF, 10 NaCl, 1 EGTA, 10 HEPES (pH adjusted to 7.2 with CsOH).
 - **Zilvetrigine** Stock Solution: Prepare a 10 mM stock solution of **Zilvetrigine** in dimethyl sulfoxide (DMSO). Serially dilute in the external solution to obtain final desired concentrations. The final DMSO concentration should not exceed 0.1%.
- Electrophysiological Recording:
 - Transfer a coverslip with cells to the recording chamber on an inverted microscope and perfuse with the external solution.
 - Fabricate patch pipettes from borosilicate glass capillaries with a resistance of 2-5 MΩ when filled with the internal solution.
 - Obtain a giga-ohm seal (>1 GΩ) on a single cell and establish the whole-cell configuration.
 - Hold the cell at a holding potential of -120 mV.
 - To assess tonic block, apply a depolarizing pulse to 0 mV for 20 ms every 10 seconds.

- To assess use-dependent block, apply a train of depolarizing pulses to 0 mV at a frequency of 10 Hz.
- To assess state-dependent block, vary the holding potential (e.g., from -140 mV to -60 mV) to alter the proportion of channels in the resting and inactivated states.
- Data Acquisition and Analysis:
 - Record sodium currents using a patch-clamp amplifier and digitizer.
 - Measure the peak inward current amplitude before and after the application of **Zilvetrigine**.
 - Calculate the percentage of inhibition for each concentration.
 - Construct concentration-response curves and fit the data with the Hill equation to determine the IC50 value.
 - Analyze the voltage-dependence of the IC50 to determine the affinity of **Zilvetrigine** for the different channel states.

Data Presentation:

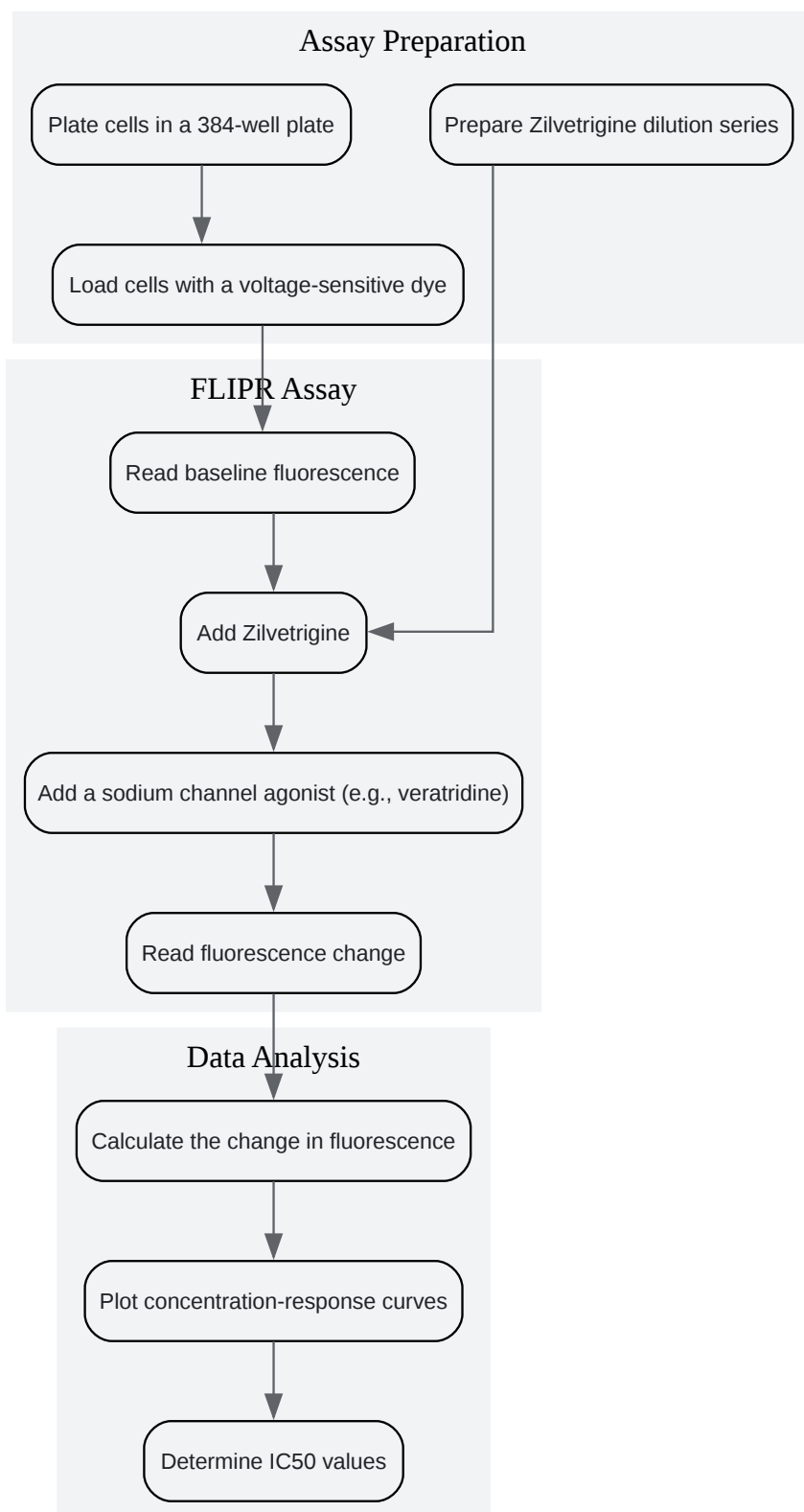
Nav Subtype	Tonic Block IC50 (μM)	Use-Dependent Block IC50 (μM) at 10 Hz
Nav1.1	Illustrative Data	Illustrative Data
Nav1.2	Illustrative Data	Illustrative Data
Nav1.3	Illustrative Data	Illustrative Data
Nav1.5	Illustrative Data	Illustrative Data
Nav1.7	Illustrative Data	Illustrative Data
Nav1.8	Illustrative Data	Illustrative Data

High-Throughput Screening using a FLIPR-Based Membrane Potential Assay

For screening larger compound libraries or for initial hit identification, a fluorescence-based membrane potential assay using a Fluorometric Imaging Plate Reader (FLIPR) is a suitable high-throughput method.

Objective: To rapidly assess the inhibitory activity of **Zilvetrigine** on a target sodium channel subtype in a high-throughput format.

Experimental Workflow Diagram:



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Caption: Workflow for FLIPR Membrane Potential Assay.

Protocol:

- Cell Plating:
 - Seed HEK293 cells stably expressing the target Nav subtype in black-walled, clear-bottom 384-well plates at a density that forms a confluent monolayer after 24 hours.
- Dye Loading:
 - Prepare the voltage-sensitive dye loading solution according to the manufacturer's instructions (e.g., FLIPR Membrane Potential Assay Kit).
 - Remove the culture medium from the cell plates and add the dye loading solution to each well.
 - Incubate the plates at 37°C for 30-60 minutes.
- Compound Preparation:
 - Prepare a serial dilution of **Zilvetrigine** in the assay buffer.
- FLIPR Assay:
 - Set the FLIPR instrument to the appropriate excitation and emission wavelengths for the chosen dye.
 - Transfer the cell plate and the compound plate to the FLIPR instrument.
 - Record a baseline fluorescence reading.
 - Add the **Zilvetrigine** dilutions to the cell plate and incubate for a predetermined time (e.g., 15 minutes).
 - Add a sodium channel agonist, such as veratridine, to activate the channels and induce membrane depolarization.
 - Record the change in fluorescence over time.

- Data Analysis:
 - Calculate the change in fluorescence in response to the agonist for each **Zilvetrigine** concentration.
 - Normalize the data to the control wells (no **Zilvetrigine**).
 - Plot the normalized response against the **Zilvetrigine** concentration and fit the data to a four-parameter logistic equation to determine the IC50.

Data Presentation:

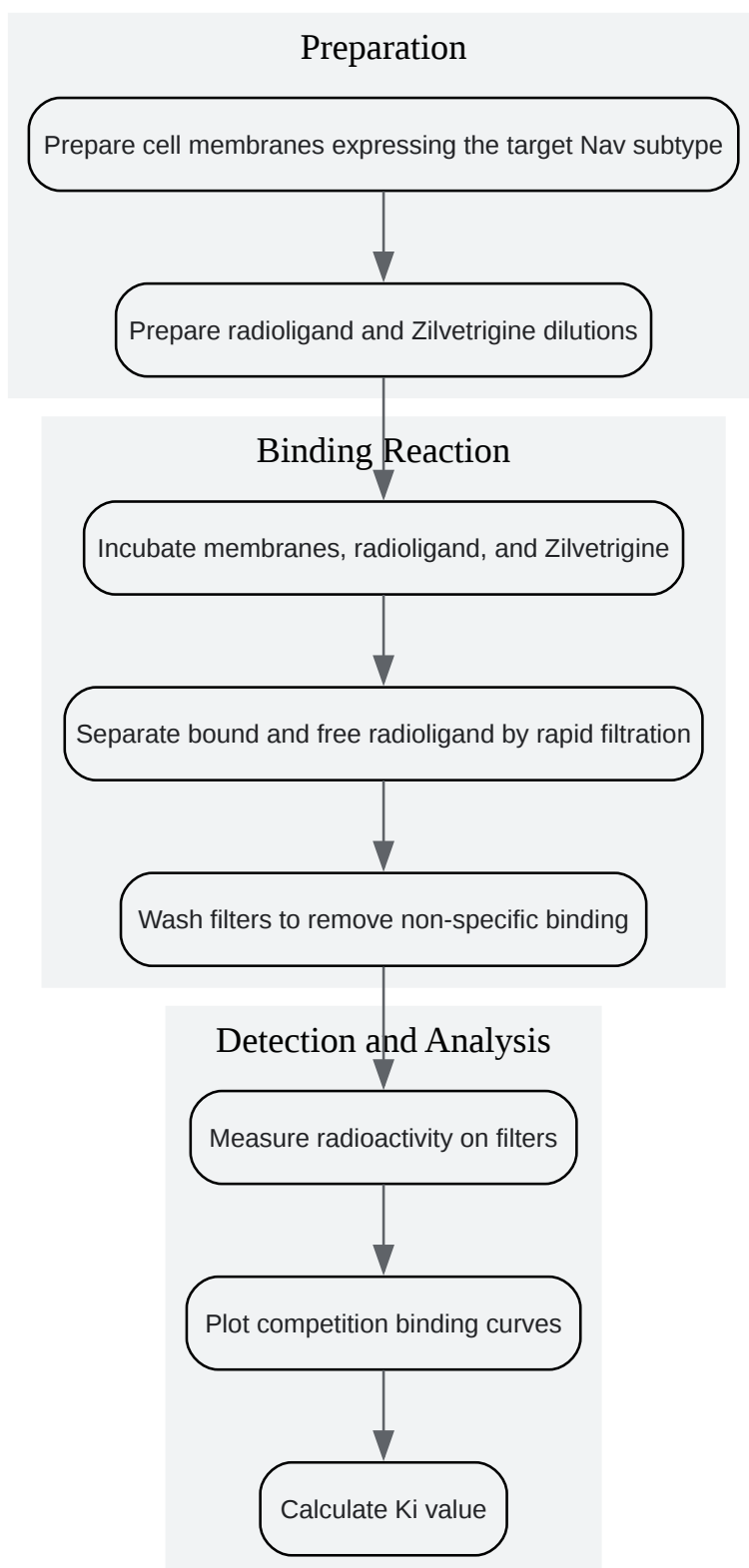
Compound	Target Nav Subtype	FLIPR IC50 (μM)
Zilvetrigine	Nav1.7	Illustrative Data
Reference Inhibitor	Nav1.7	Illustrative Data

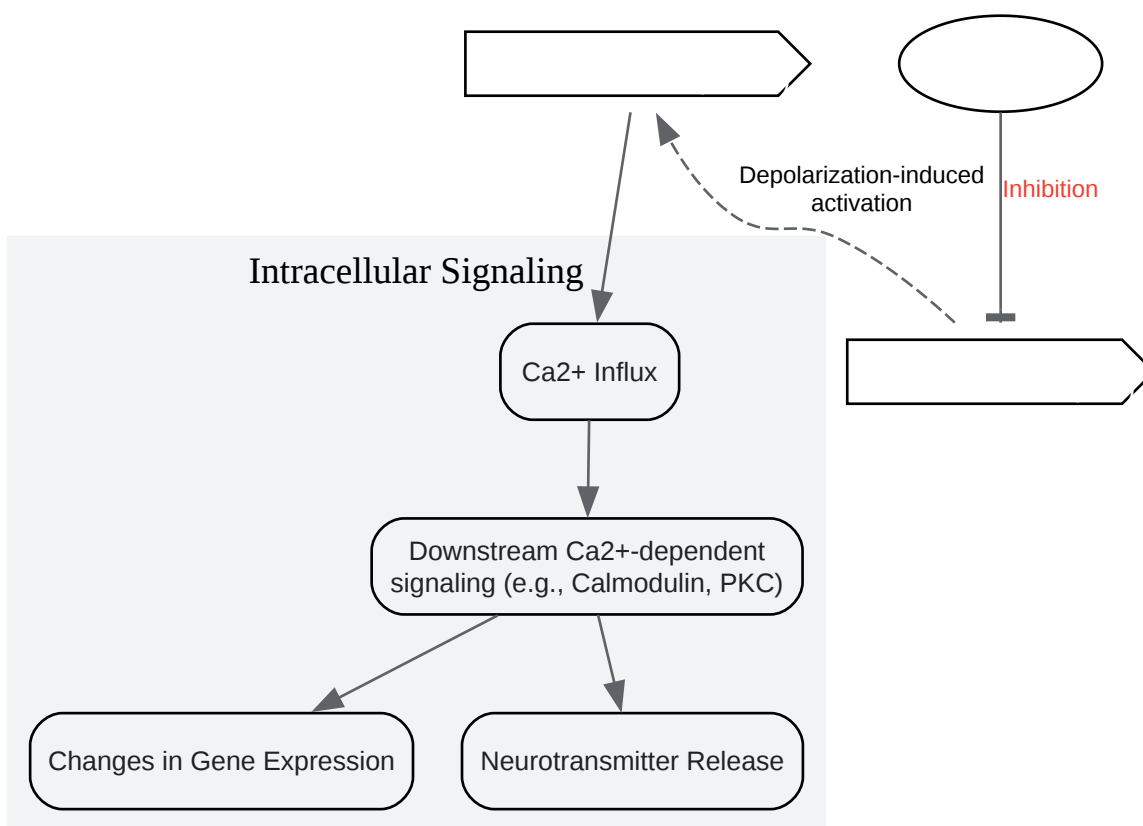
Radioligand Binding Assay

Radioligand binding assays are used to determine the affinity (K_d) of a compound for its target receptor. This assay measures the displacement of a radiolabeled ligand that specifically binds to the sodium channel by the unlabeled test compound (**Zilvetrigine**).

Objective: To determine the binding affinity (K_i) of **Zilvetrigine** for the target sodium channel subtype.

Experimental Workflow Diagram:





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